

Sorbitan Trioctanoate: A Comprehensive Physicochemical Profile for Advanced Research

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Compound of Interest

Compound Name: Sorbitan, trioctanoate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical characteristics of Sorbitan trioctanoate. The information is curated to support research and development activities, particularly in the realm of pharmaceutical sciences and drug delivery systems. While comprehensive experimental data for Sorbitan trioctanoate is not widely available in published literature, this guide synthesizes known information and provides standardized experimental protocols for its characterization.

Core Physicochemical Characteristics

Sorbitan trioctanoate is a nonionic surfactant belonging to the sorbitan esters family. These esters are produced by the esterification of sorbitol and its anhydrides with fatty acids. In the case of Sorbitan trioctanoate, the fatty acid is octanoic acid. As a lipophilic surfactant, it finds applications as an emulsifier, solubilizer, and stabilizer in various formulations.

Table 1: General Physicochemical Properties of Sorbitan Trioctanoate

Property	Value	Source
Chemical Name	[(3S,4R,5R)-5-[(1R)-2-hydroxy-1-octanoyloxyethyl]-4-octanoyloxyoxolan-3-yl] octanoate	PubChem[1]
CAS Number	94131-37-0	PubChem[1]
Molecular Formula	C ₃₀ H ₅₄ O ₈	PubChem[1]
Molecular Weight	542.7 g/mol (Computed)	PubChem[1]
Physical State	Expected to be a viscous liquid or waxy solid	General knowledge on sorbitan esters[2]

Note: Experimentally determined values for properties such as melting point, boiling point, and specific solubility are not readily available in the public domain. The physical state is inferred from the general characteristics of sorbitan esters.

Experimental Protocols for Physicochemical Characterization

Due to the limited availability of specific experimental data for Sorbitan trioctanoate, this section outlines detailed, standardized methodologies for determining its key physicochemical properties. These protocols are based on established pharmacopeial methods and general laboratory practices for viscous liquids and surfactants.

Determination of Melting Point (for viscous liquids/waxy solids)

The melting range of a substance provides an indication of its purity. For viscous or waxy substances like Sorbitan trioctanoate, the capillary method is commonly employed.

Protocol:

- **Sample Preparation:** A small amount of the Sorbitan trioctanoate sample is introduced into a capillary tube, which is sealed at one end. The sample is packed down to a height of 2.5-3.5

mm.[3]

- Apparatus: A calibrated melting point apparatus with a heating block and a means for observing the sample is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a controlled rate, typically 1°C per minute, starting from a temperature about 5°C below the expected melting point.[3]
 - The temperature at which the substance begins to collapse or show signs of melting (onset point) and the temperature at which it becomes completely liquid (clear point) are recorded.[3]
- Reporting: The melting point is reported as a range between the onset and clear points.

Determination of Boiling Point (at reduced pressure)

High molecular weight esters like Sorbitan trioctanoate are prone to decomposition at their atmospheric boiling points. Therefore, determination under reduced pressure (vacuum distillation) is necessary.

Protocol:

- Apparatus: A vacuum distillation apparatus is assembled, including a distillation flask, a condenser, a receiving flask, a thermometer, and a connection to a vacuum pump with a manometer.
- Procedure:
 - A suitable amount of Sorbitan trioctanoate is placed in the distillation flask along with boiling chips.
 - The system is evacuated to the desired pressure, which is kept constant throughout the determination.

- The sample is heated gradually.
- The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.
- Reporting: The boiling point is reported along with the pressure at which it was measured (e.g., 233 °C / 1 mmHg for the similar compound Glyceryl trioctanoate^[4]).

Determination of Solubility

The solubility of a surfactant is a critical parameter for its application in formulations. For a lipophilic surfactant like Sorbitan trioctanoate, solubility is typically assessed in a range of aqueous and organic solvents.

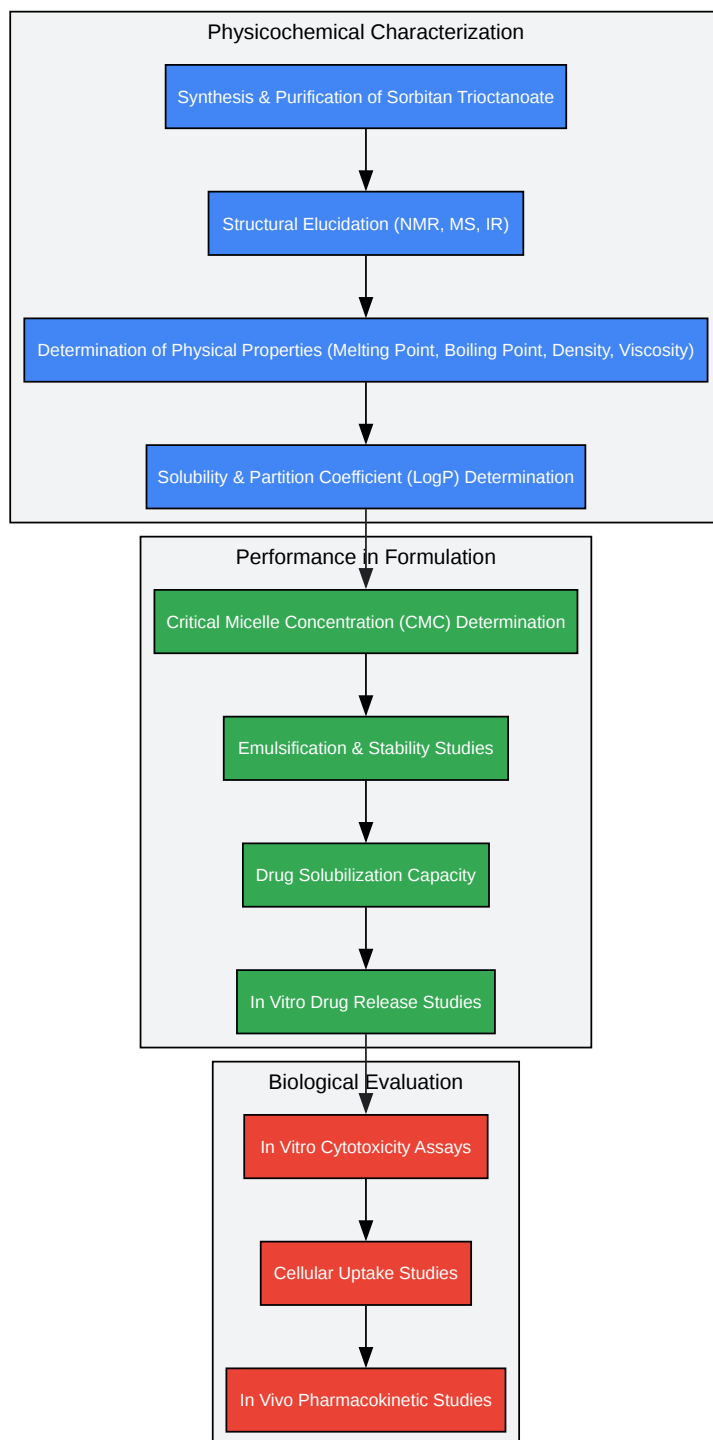
Protocol:

- Solvent Selection: A variety of solvents should be tested, including water, ethanol, methanol, acetone, ethyl acetate, and various oils (e.g., mineral oil, vegetable oils).
- Procedure (Shake-Flask Method):
 - An excess amount of Sorbitan trioctanoate is added to a known volume of the selected solvent in a sealed container.
 - The mixture is agitated at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The saturated solution is then filtered to remove the undissolved solute.
 - The concentration of Sorbitan trioctanoate in the clear filtrate is determined using a suitable analytical technique (e.g., HPLC, gravimetric analysis after solvent evaporation).
- Reporting: Solubility is expressed as mass per unit volume (e.g., g/100 mL) or as a qualitative description (e.g., soluble, sparingly soluble, insoluble). Sorbitan esters are generally insoluble in water.^[5]

Visualization of Experimental Workflow

While specific signaling pathways involving Sorbitan trioctanoate are not documented, a generalized workflow for the characterization of a novel surfactant in a drug formulation context can be visualized.

General Experimental Workflow for Surfactant Characterization

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Caption: A generalized workflow for the characterization and evaluation of a surfactant for drug delivery applications.

Stability and Degradation

Sorbitan esters are generally stable under neutral pH conditions. However, they can undergo hydrolysis at extreme pH values ($\text{pH} < 2$ and $\text{pH} > 12$), breaking down into sorbitan and the corresponding fatty acid.[2] The presence of ester linkages makes them susceptible to enzymatic degradation by lipases.

Use in Drug Development

Sorbitan esters, including by extension Sorbitan trioctanoate, are widely used as excipients in pharmaceutical formulations. Their primary functions include:

- **Emulsifiers:** For the stabilization of water-in-oil (W/O) and oil-in-water (O/W) emulsions.
- **Solubilizers:** To enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).
- **Wetting Agents:** To improve the dispersion of solid particles in liquid vehicles.
- **Suspending Agents:** To prevent the sedimentation of particles in suspensions.

The lipophilic nature of Sorbitan trioctanoate makes it particularly suitable for W/O emulsions and for solubilizing hydrophobic drugs in lipid-based drug delivery systems. While no specific signaling pathways are directly modulated by Sorbitan trioctanoate, its role in drug delivery can indirectly influence therapeutic outcomes by enhancing drug bioavailability and cellular uptake. The interaction of surfactants with biological membranes can lead to increased membrane fluidity, which may facilitate drug transport.[6]

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